

Publish Comparison Guide: IR Spectrum of 2-Fluoro-4-Hydroxynicotinic Acid

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Compound of Interest

Compound Name: 2-Fluoro-4-hydroxynicotinic acid

Cat. No.: B12977583

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Executive Summary & Structural Insight

2-fluoro-4-hydroxynicotinic acid (CAS: 1803770-09-3) is a substituted pyridine derivative. Unlike simple aromatic acids, its spectral signature is dominated by keto-enol tautomerism.

In the solid state (KBr pellet), 4-hydroxypyridine derivatives predominantly exist as the 4-pyridone (keto) tautomer rather than the 4-hydroxypyridine (enol) form. This structural reality fundamentally alters the IR spectrum, replacing the expected phenolic O-H stretch with distinct N-H and amide-like C=O absorptions.

Key Structural Features:

- Core: 4-Oxo-1,4-dihydropyridine-3-carboxylic acid.^[1]
- Substituent: Fluorine at C2 (Electron-withdrawing, inductive shift).
- Interaction: Intramolecular H-bonding between the C3-COOH and C4-Oxo groups.

Characteristic IR Peak Analysis

The following data characterizes the expected spectral fingerprint based on the pyridone scaffold and fluorinated analogs.

A. High Wavenumber Region (3500 – 2500 cm^{-1})

- N-H Stretch (Pyridone): A broad, medium-intensity band appearing between 3200–3400 cm^{-1} . This confirms the protonation of the ring nitrogen (pyridone form).
- O-H Stretch (Carboxylic Acid): A very broad, diffuse band spanning 2500–3300 cm^{-1} , often overlapping with the C-H stretching region.^[2] The "sawtooth" pattern typical of carboxylic acid dimers may be disrupted by intramolecular hydrogen bonding with the adjacent keto group.

B. Double Bond Region (1800 – 1500 cm^{-1})

This is the most diagnostic region for distinguishing the product from non-fluorinated or isomeric alternatives.

Functional Group	Wavenumber (cm ⁻¹)	Intensity	Mechanistic Insight
C=O[3] (Carboxylic Acid)	1710 – 1740	Strong	The electron-withdrawing 2-Fluoro group inductively reduces electron density, shifting the acid C=O to a higher frequency compared to the non-fluorinated parent (~1700 cm ⁻¹).
C=O (Pyridone/Amide)	1640 – 1680	Strong	Characteristic of the 4-pyridone tautomer. A lower frequency than the acid C=O due to conjugation with the ring nitrogen.
C=C / C=N (Ring)	1580 – 1620	Medium	Pyridine ring skeletal vibrations. The 2-F substitution often causes a splitting or shift in the breathing mode bands.

C. Fingerprint Region (1500 – 600 cm⁻¹)

- C-F Stretch: A strong, distinct band in the 1150–1250 cm⁻¹ range. This is the primary differentiator from the non-fluorinated parent.
- C-O Stretch (Acid): ~1250–1300 cm⁻¹.
- C-H Bending (Aromatic): 800–900 cm⁻¹ (dependent on substitution pattern).

Comparative Performance: Product vs. Alternatives

To validate the identity of **2-fluoro-4-hydroxynicotinic acid**, it must be compared against its most common structural analogs: the non-fluorinated parent (4-HNA) and the chloro-analog (2-Cl-4-HNA).

Differentiation Table

Feature	2-Fluoro-4-Hydroxynicotinic Acid	2-Chloro-4-Hydroxynicotinic Acid	4-Hydroxynicotinic Acid (Parent)
Halogen Stretch	C-F: 1150–1250 cm^{-1} (Strong)	C-Cl: 600–800 cm^{-1} (Strong)	Absent
C=O (Acid) Shift	High (~1725 cm^{-1}) due to F induction	Moderate (~1715 cm^{-1})	Lower (~1700 cm^{-1})
Fingerprint	Clean region < 800 cm^{-1} (except bending)	Messy region < 800 cm^{-1} (C-Cl stretch)	Standard Pyridone pattern
Detection Limit	High Sensitivity (C-F is intense)	High Sensitivity	Moderate

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Expert Insight: The C-F stretch is the "fingerprint" validator. If your spectrum lacks a sharp, intense band around 1200 cm^{-1} but shows the pyridone carbonyls, you likely have the non-fluorinated impurity. If you see a strong band below 800 cm^{-1} , suspect chlorine contamination.

Experimental Protocol: Self-Validating IR Workflow

To ensure reproducible data that accounts for tautomerism, follow this specific protocol.

Step 1: Sample Preparation (Solid State)

- Method: KBr Pellet (Preferred) or ATR (Attenuated Total Reflectance).

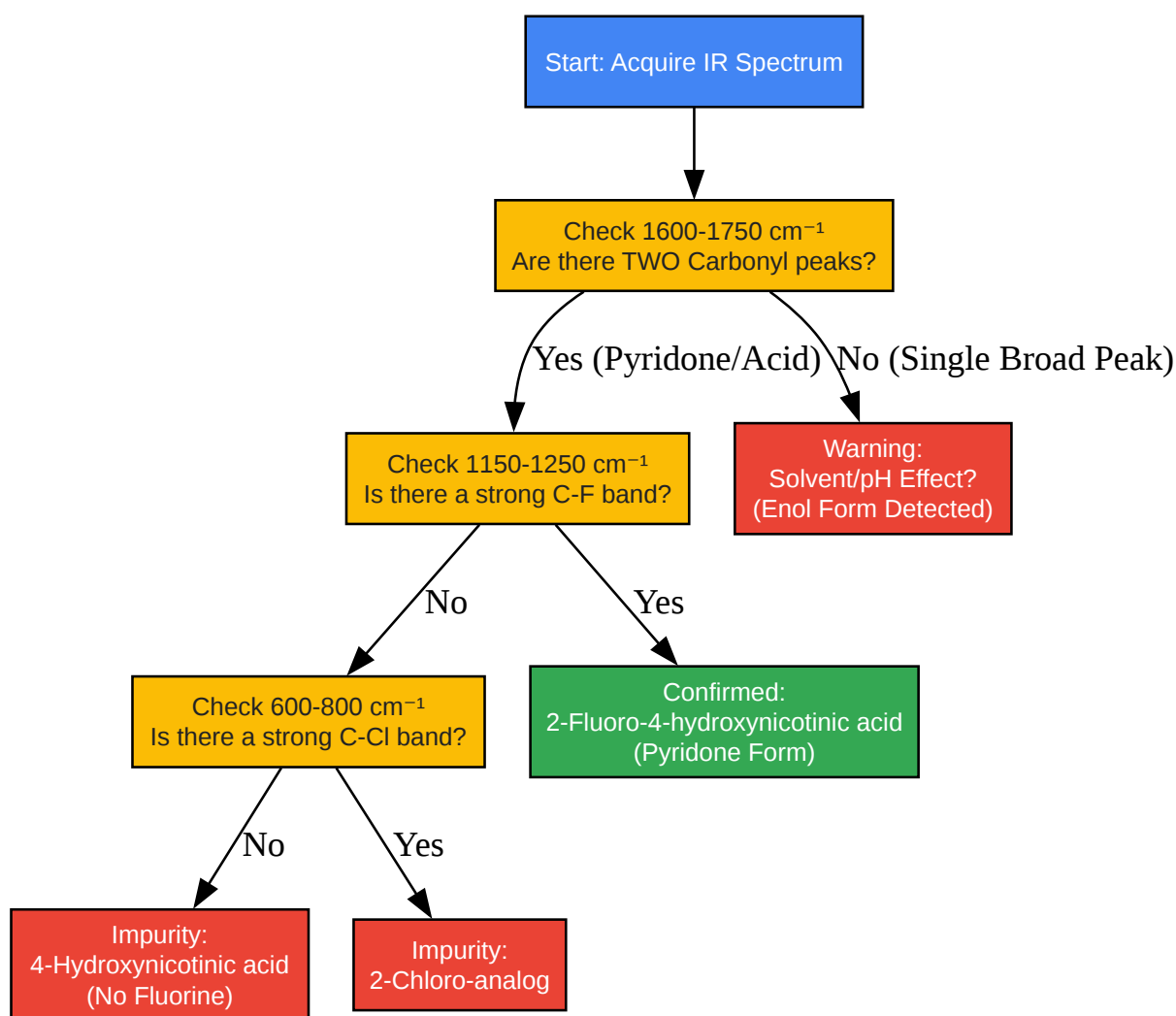
- Why: Solution-phase IR (e.g., in CHCl_3) may shift the tautomeric equilibrium toward the enol form, yielding a different spectrum (stronger OH, weaker C=O). Solid-state analysis locks the molecule in its stable pyridone form.
- Protocol: Mix 1–2 mg of sample with 100 mg dry KBr. Grind to a fine powder. Press at 10 tons for 2 minutes to form a transparent disc.

Step 2: Data Acquisition

- Range: 4000 – 400 cm^{-1} .[\[4\]](#)
- Resolution: 4 cm^{-1} .
- Scans: 16 or 32 (to reduce noise in the broad OH region).

Step 3: Validation Logic (Decision Tree)

Use the following logic flow to validate your compound identity.



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Figure 1: Logical decision tree for validating **2-fluoro-4-hydroxynicotinic acid** against common impurities using IR spectral markers.

References

- Tautomerism of Hydroxynicotinic Acids: Wang, S. et al. "Tautomeric Polymorphism of 4-Hydroxynicotinic Acid." *Crystal Growth & Design*, 2016. [[Link](#)] (Establishes the 4-pyridone solid-state preference for the scaffold)
- Energetics and Structure of Hydroxynicotinic Acids: Santos, M. et al. "Energetics and Structure of Hydroxynicotinic Acids." *The Journal of Physical Chemistry B*, 2009.[5] [[Link](#)] (Detailed spectral assignments for the parent 4-HNA)

- IR Characteristics of Fluorinated Pyridines: NIST Chemistry WebBook. "2-Fluoropyridine IR Spectrum." [[Link](#)] (Reference for C-F stretch positioning in pyridine rings)
- PubChem Compound Summary: National Center for Biotechnology Information. "4-Fluoro-2-hydroxynicotinic acid (Isomer Reference)." [[Link](#)] (Verification of CAS and chemical structure)

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